

Baicalin Methyl Ester (CAS: 82475-03-4): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Baicalin methyl ester

Cat. No.: B1631974

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For researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of **Baicalin methyl ester**, a flavonoid derivative with potential therapeutic applications. Due to the limited availability of specific data for **Baicalin methyl ester**, this guide contextualizes its known properties with the more extensively studied parent compounds, baicalin and baicalein.

Chemical and Physical Properties

Baicalin methyl ester is the methyl ester derivative of baicalin, a major flavonoid glycoside isolated from the roots of *Scutellaria baicalensis* Georgi[1][2]. The addition of a methyl ester group can potentially alter the physicochemical properties of the parent molecule, such as its solubility and bioavailability[3].

Property	Value	Source
CAS Number	82475-03-4	[3]
Molecular Formula	C ₂₂ H ₂₀ O ₁₁	[3]
Molecular Weight	460.39 g/mol	[3]
Appearance	Yellow to light yellow crystalline solid	[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1][2]

Biological Activity and Mechanism of Action

The primary and most specifically documented biological activity of **Baicalin methyl ester** is its inhibitory effect on the Avian Myeloblastosis Virus (AMV) reverse transcriptase[1][5][6]. While direct, in-depth studies on the mechanisms of action for **Baicalin methyl ester** are scarce, some supplier data suggests it may disrupt the NF-κB pathway and possess antioxidant properties[3].

Antiviral Activity

A study investigating the effects of various flavonoids on AMV reverse transcriptase identified **Baicalin methyl ester** as an inhibitor[1][6].

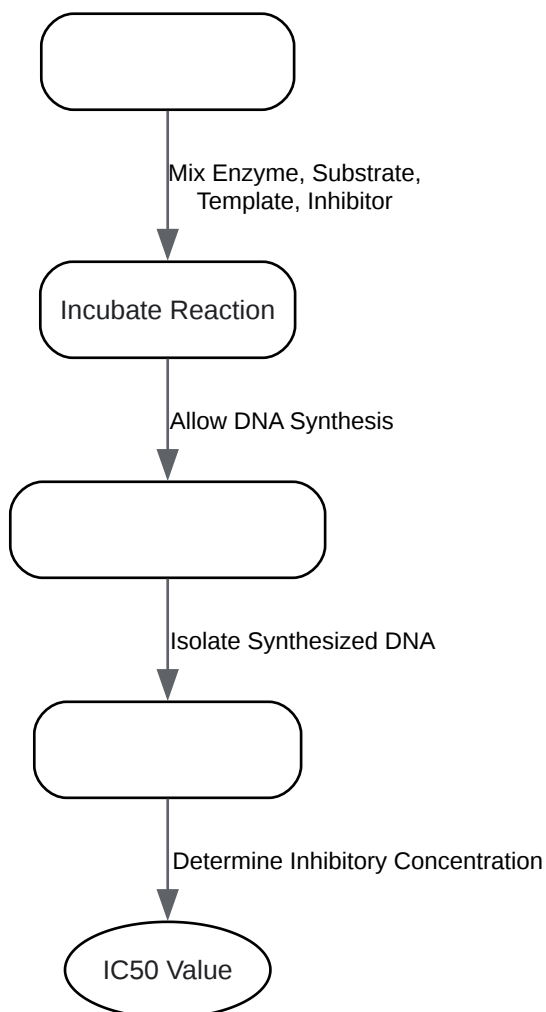
Compound	Target	Activity	Value
Baicalin methyl ester	Avian Myeloblastosis Virus (AMV) Reverse Transcriptase	IC ₅₀	35 - 200 μM[1][6]
Baicalein	Avian Myeloblastosis Virus (AMV) Reverse Transcriptase	IC ₅₀	35 - 200 μM[1][6]

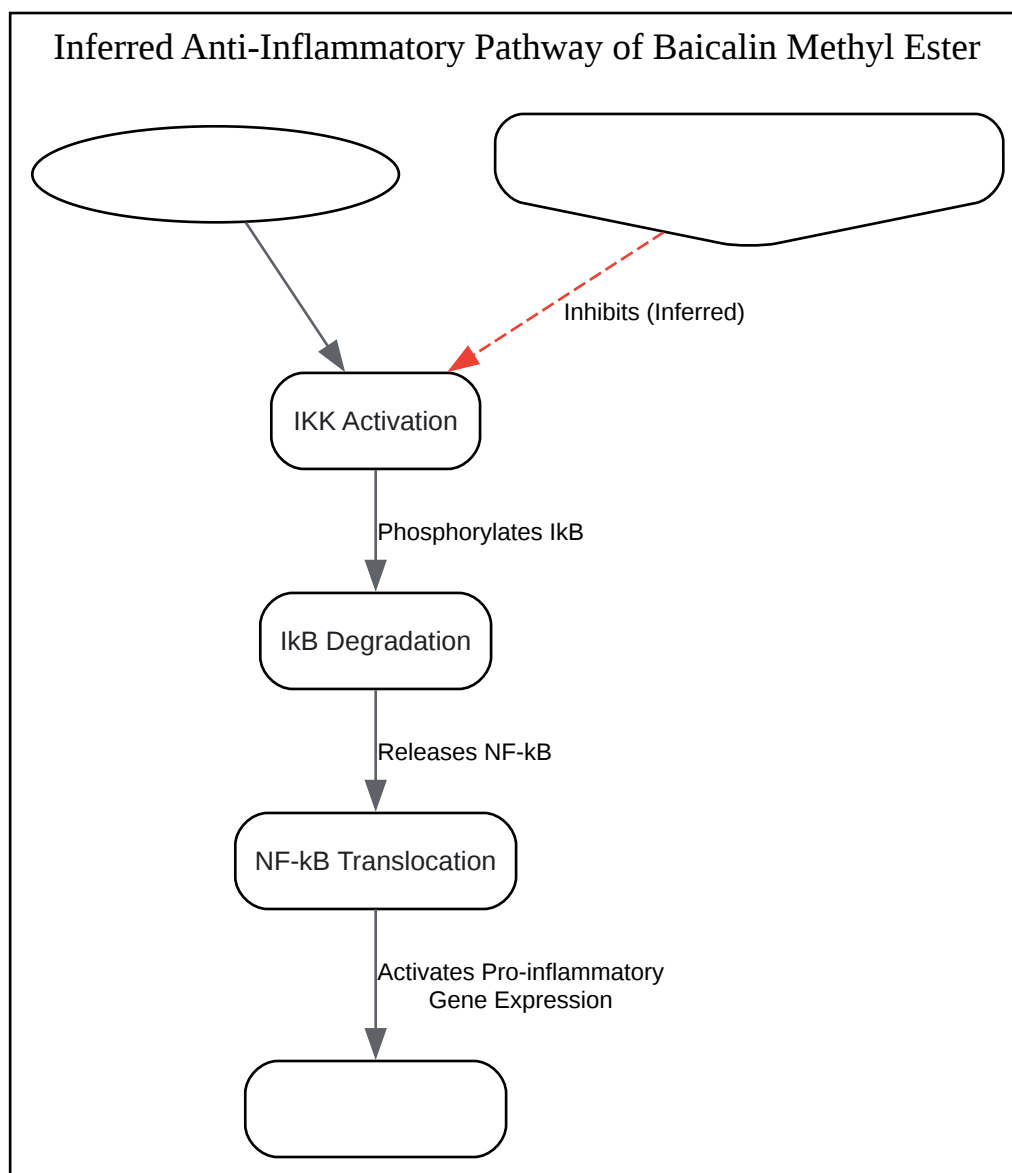
Experimental Protocol: AMV Reverse Transcriptase Inhibition Assay

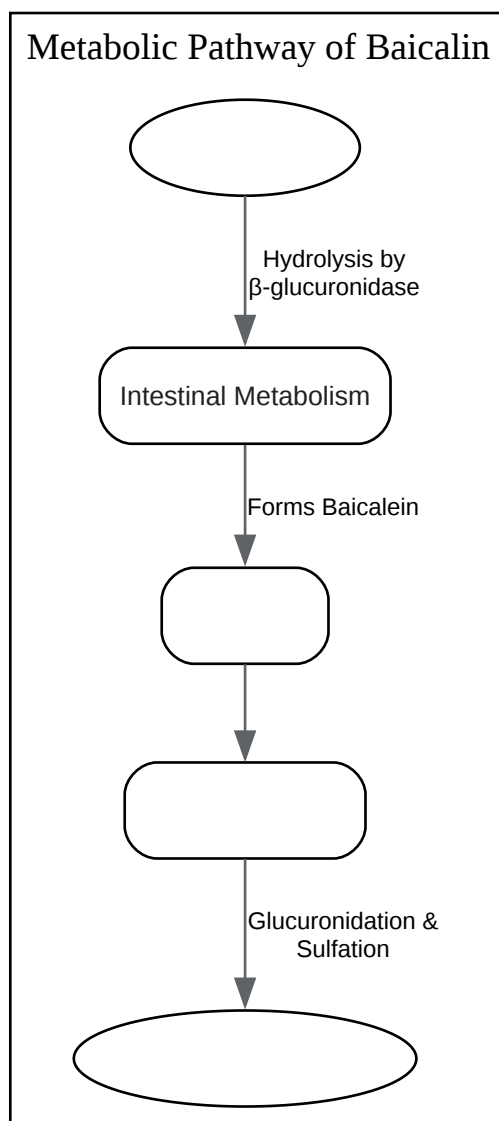
While a detailed, step-by-step protocol specifically for **Baicalin methyl ester** is not available in the cited literature, the general methodology for the AMV reverse transcriptase inhibition assay is as follows[1][6]:

- **Enzyme and Substrate Preparation:** Purified Avian Myeloblastosis Virus reverse transcriptase is used as the enzyme. The template-primer is either (rA)n-p(dT)12-18 or (rC)n-p(dG)12-18. The substrate is a mixture of deoxynucleotide triphosphates (dNTPs), including a radiolabeled dNTP for detection.
- **Inhibitor Preparation:** **Baicalin methyl ester** is dissolved in a suitable solvent, such as DMSO, to create a stock solution. Serial dilutions are then prepared to test a range of concentrations.
- **Reaction Mixture:** The reaction is typically carried out in a buffer solution containing the enzyme, template-primer, dNTPs (with the radiolabel), and the test compound (**Baicalin methyl ester**) or vehicle control.
- **Incubation:** The reaction mixture is incubated at a specific temperature (e.g., 37°C) for a defined period to allow for DNA synthesis.
- **Termination and Precipitation:** The reaction is stopped, and the newly synthesized radiolabeled DNA is precipitated, often using trichloroacetic acid (TCA).
- **Quantification:** The precipitated DNA is collected on a filter, and the amount of incorporated radioactivity is measured using a scintillation counter.
- **Data Analysis:** The percentage of inhibition at each concentration of **Baicalin methyl ester** is calculated relative to the control. The IC₅₀ value is then determined from the dose-response curve.

AMV Reverse Transcriptase Inhibition Assay Workflow







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